

Technical Guide: ¹H NMR Spectrum Analysis of Dicyclopropylmethanamine

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Compound of Interest

Compound Name: Dicyclopropylmethanamine

CAS No.: 13375-29-6

Cat. No.: B049678

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Executive Summary & Structural Context

Dicyclopropylmethanamine (also known as C,C-dicyclopropylmethanamine) features a central methine carbon bonded to a primary amine and two cyclopropyl rings. This motif is increasingly prevalent in medicinal chemistry as a metabolically stable isostere for isopropyl or phenyl groups, offering unique steric bulk and lipophilicity without aromatic liability.

Chemical Identity[1][2][3]

- IUPAC Name: 1,1-Dicyclopropylmethanamine
- CAS: 13375-29-6
- Formula:
- MW: 111.19 g/mol
- Structure:

Analytical Challenge: The spectrum is dominated by high-field signals (0.0 – 1.5 ppm) where the magnetic anisotropy of the cyclopropyl rings causes significant shielding and complex second-order coupling effects.

Experimental Protocol (Standardized)

To ensure reproducibility and minimize solvent-solute interactions that shift the amine protons, the following protocol is recommended.

Sample Preparation[1][4][5][6]

- Solvent Choice: Chloroform-d (CDCl_3) (99.8% D) with 0.03% TMS is the standard for neutral amines.
 - Note: If the sample is a hydrochloride salt (HCl), use DMSO-d $_6$ or Methanol-d $_4$ to solubilize the salt and observe the ammonium protons (NH_4^+) as a broad triplet at ~8.0–8.5 ppm.
- Concentration: 10–15 mg of analyte in 0.6 mL solvent. High concentrations can induce hydrogen bonding, shifting the peak downfield.[1]
- Acquisition Parameters:
 - Pulse Angle: 30° (to prevent saturation).
 - Relaxation Delay (d1): 2.0 seconds (essential for accurate integration of the central methine).
 - Scans: 16–64 (sufficient for S/N > 100).

Spectral Assignment & Analysis

The spectrum of **dicyclopropylmethanamine** is characterized by four distinct environments.

The chemical shifts below are calibrated to TMS (

0.00) in

.^[2]^[3]

Predicted Chemical Shift Data Table

Assignment	Proton Type	Count	(ppm)	Multiplicity	Coupling (Hz)	Key Diagnostic Feature
A	Cyclopropyl I (cis/trans)	8H	0.20 – 0.60	Multiplet (m)	Complex	High-field "roofing" pattern typical of cPr rings.
B	Cyclopropyl I (methine)	2H	0.85 – 1.05	Multiplet (m)		Overlaps with impurity peaks; integrates to 2H.
C	Central Methine ()	1H	1.45 – 1.65	Triplet (t)		Critical diagnostic peak. Distinct from alcohol analog.
D	Amine ()	2H	1.20 – 1.80	Broad Singlet (br s)	N/A	Variable shift; disappears upon shake.

Detailed Mechanistic Analysis

Region 1: The High-Field Cyclopropyl Zone (0.2 – 1.1 ppm)

The cyclopropyl protons appear at unusually high fields due to the diamagnetic anisotropy of the three-membered ring. The ring current shields protons located above the ring plane.

- Methylene Protons (

): These appear as two sets of complex multiplets between 0.2 and 0.6 ppm. They are diastereotopic (cis and trans relative to the central methine), often resolving into a "distorted quartet" appearance due to geminal (

Hz) and vicinal (

Hz,

Hz) couplings.

- Ring Methine Protons (

): Located at ~0.95 ppm.[4][5] These protons couple to the central methine (

) and the ring methylenes.

Region 2: The Central Methine Anchor (1.4 – 1.7 ppm)

This is the structural "anchor" proton (

).

- Chemical Shift Logic:

- Base shift for methine: ~1.2 ppm.

- Alpha-Nitrogen effect: +0.6 ppm.[5]

- Alpha-Cyclopropyl effect: Mildly shielding compared to alkyl groups.

- Comparison: In the alcohol analogue (Dicyclopropylmethanol), this proton appears at 2.41 ppm.[3] The lower electronegativity of Nitrogen vs. Oxygen shifts this signal upfield by approximately 0.8–0.9 ppm, placing it near 1.55 ppm.

- Splitting: It appears as a triplet (or doublet of doublets) due to coupling with the two equivalent methine protons on the cyclopropyl rings.

Region 3: The Exchangeable Amine (1.2 – 1.8 ppm)

The

signal is broad due to the quadrupole moment of the nucleus and chemical exchange.

- Validation: Add 1 drop of

to the NMR tube and shake. If this peak disappears (or diminishes significantly), it confirms the

assignment.

Impurity Profiling & Quality Control

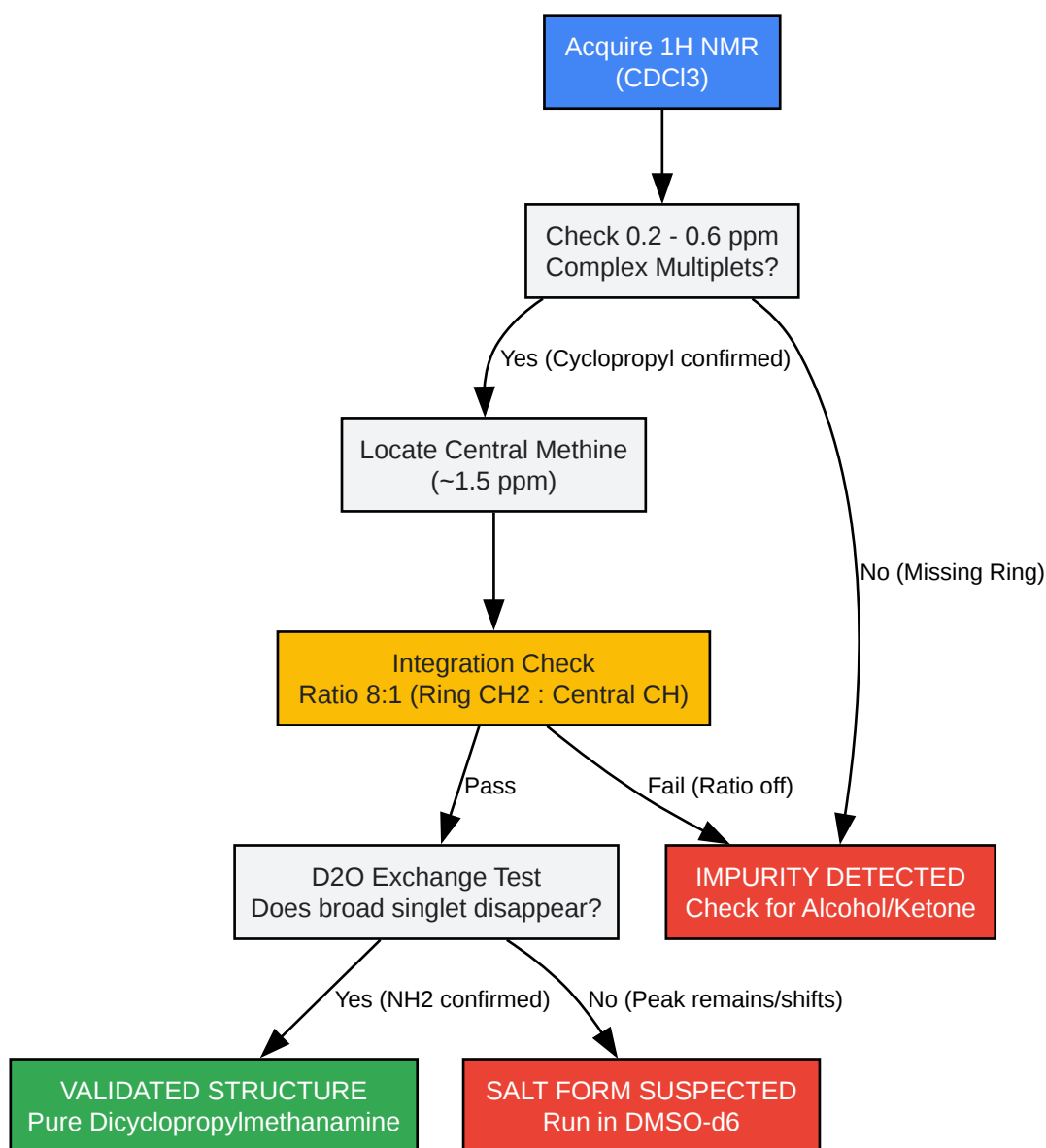
Synthesizing **dicyclopropylmethanamine** often involves reductive amination of dicyclopropyl ketone.^[6] Common impurities must be identified to certify batch purity.

Impurity	Diagnostic Signal (ppm)	Origin
Dicyclopropyl Ketone	~1.9 – 2.1 (m, alpha-carbonyl)	Unreacted Starting Material
Dicyclopropylmethanol	2.41 (t (	Over-reduction / Side Product
	)	
Water	1.56 (	Solvent contamination (overlaps with
	)	)
Dichloromethane	5.30 (s)	Process solvent

Critical QC Check: Ensure the integral ratio of the 0.2–0.6 ppm region (8H) to the 1.4–1.6 ppm region (1H) is exactly 8:1. Excess integration in the 1.5 ppm region suggests residual water or unreacted amine precursors.

Structural Validation Workflow

The following Graphviz diagram outlines the logical decision tree for validating the structure of **Dicyclopropylmethanamine** using ¹H NMR.



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Caption: Decision tree for the structural validation of **Dicyclopropylmethanamine** via ^1H NMR.

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